

tripotassium;methyl(trioxido)silane solubility and stability

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Compound of Interest

Compound Name: *tripotassium;methyl(trioxido)silane*

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An In-depth Technical Guide to the Solubility and Stability of Tripotassium Methyl(trioxido)silane
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **tripotassium;methyl(trioxido)silane**, also known as potassium methylsilanetriolate. This compound is of increasing interest in various industrial and scientific applications, including as a surface modifying agent and in the development of biocompatible materials and drug delivery systems.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Chemical Properties

Tripotassium;methyl(trioxido)silane is an organosilicon compound with the chemical formula $\text{CH}_3\text{K}_3\text{O}_3\text{Si}$. It is the tripotassium salt of methylsilanetriol. The presence of the silicon-carbon bond and the ionic potassium-oxygen bonds gives this molecule its unique chemical characteristics.

Property	Value
IUPAC Name	tripotassium;methyl(trioxido)silane
Synonyms	Potassium methylsilanetriolate, Potassium methyl silicate
CAS Number	31795-24-1
Molecular Formula	CH ₃ K ₃ O ₃ Si
Molecular Weight	208.41 g/mol
Appearance	Typically supplied as a colorless to yellowish aqueous solution. [7]

Solubility

Tripotassium;methyl(trioxido)silane exhibits high solubility in polar solvents, a characteristic attributed to its ionic nature. This enhanced solubility makes it suitable for various aqueous-based formulations.[\[1\]](#)

Table 2.1: Qualitative Solubility of **Tripotassium;methyl(trioxido)silane**

Solvent	Solubility	Notes
Water	Soluble [8] [9] [10]	Commercially available as a 40% aqueous solution. [9] Forms stable aqueous solutions. [11]
Ethanol	Soluble [10]	Quantitative data not readily available.
Methanol	Soluble [10]	Quantitative data not readily available.
Acetone	Soluble [10]	Quantitative data not readily available.

Note: Specific quantitative solubility data (e.g., g/100 mL at various temperatures) is not widely available in published literature. The provided information is based on qualitative descriptions from safety data sheets and chemical suppliers.

Stability

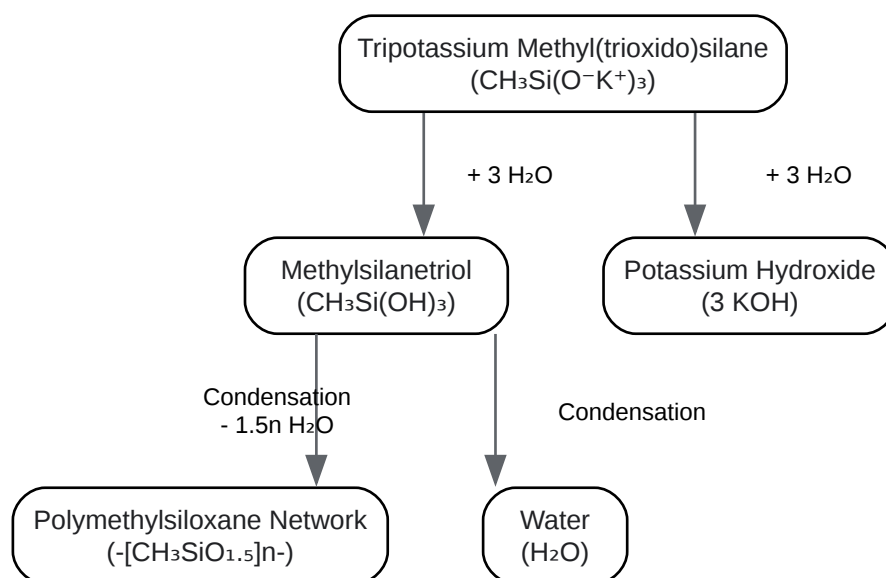
The stability of **tripotassium;methyl(trioxido)silane** is a critical factor for its storage, handling, and application. It is generally stable under anhydrous and alkaline conditions but is susceptible to hydrolysis and reaction with atmospheric components.

Table 3.1: Stability Profile of **Tripotassium;methyl(trioxido)silane**

Condition	Stability	Details and Products of Degradation
Thermal	Stable up to approximately 300°C.[10]	High temperatures can lead to decomposition.
Aqueous (Hydrolysis)	Hydrolytically sensitive, especially under neutral or acidic conditions.[10]	In the presence of water, it hydrolyzes to form methylsilanetriol ($\text{CH}_3\text{Si}(\text{OH})_3$) and potassium hydroxide (KOH). The resulting methylsilanetriol is unstable and can undergo self-condensation to form polysiloxanes.[10]
Atmospheric	Reacts with atmospheric carbon dioxide.[12]	The reaction with CO_2 in the presence of moisture leads to the formation of methylsilanetriol and potassium carbonate (K_2CO_3). [13]
pH	Most stable in alkaline conditions ($\text{pH} > 13$).[7]	Decomposes upon exposure to acids.[7]
Incompatibilities	Acids, aluminum metal, strong oxidizing agents.[9][10]	

Hydrolysis and Condensation Pathway

The primary degradation pathway for **tripotassium;methyl(trioxido)silane** in most applications is hydrolysis, followed by the condensation of the resulting silanetriol.



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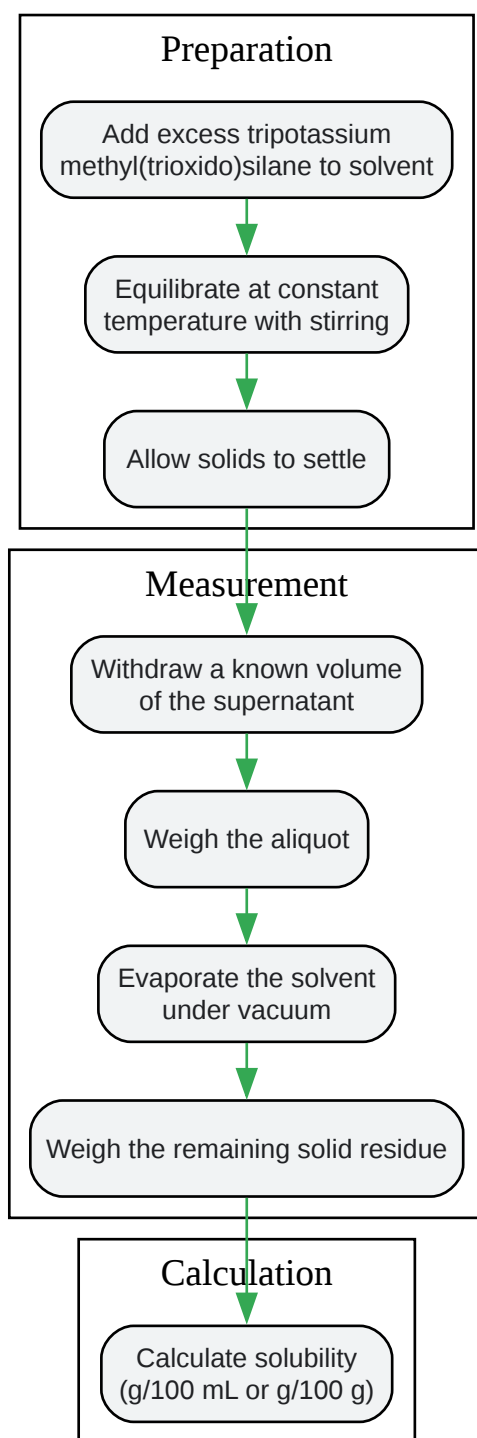
Caption: Hydrolysis and condensation of **tripotassium;methyl(trioxido)silane**.

Experimental Protocols

Detailed experimental protocols for **tripotassium;methyl(trioxido)silane** are not readily available in the public domain. The following are generalized methodologies based on standard analytical techniques for similar organosilicon compounds.

Protocol for Solubility Determination (Gravimetric Method)

This protocol describes a method for determining the solubility of **tripotassium;methyl(trioxido)silane** in a given solvent at a specific temperature.



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Caption: Workflow for gravimetric solubility determination.

Methodology:

- **Sample Preparation:** An excess amount of **tripotassium;methyl(trioxido)silane** is added to a known volume of the solvent (e.g., water, ethanol) in a sealed, temperature-controlled vessel.
- **Equilibration:** The mixture is agitated (e.g., using a magnetic stirrer) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The temperature is maintained at the desired value (e.g., 25 °C).
- **Separation:** The agitation is stopped, and the undissolved solid is allowed to settle. A clear supernatant is carefully collected using a syringe fitted with a filter to prevent the transfer of solid particles.
- **Analysis:** A precise volume of the supernatant is transferred to a pre-weighed container. The solvent is then removed under controlled conditions (e.g., in a vacuum oven at a temperature that does not cause decomposition) until a constant weight of the dried solute is achieved.
- **Calculation:** The solubility is calculated from the mass of the dissolved solid and the volume or mass of the solvent.

Protocol for Stability Assessment

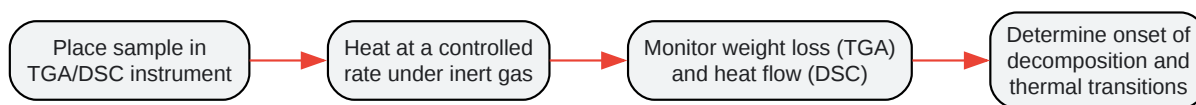
This protocol is designed to evaluate the stability of an aqueous solution of **tripotassium;methyl(trioxido)silane** under defined storage conditions.

Methodology:

- **Sample Preparation:** A solution of known concentration (e.g., 10% w/v) is prepared and packaged in sealed, inert containers.
- **Storage:** Samples are stored under controlled long-term (e.g., 25°C / 60% RH) and accelerated (e.g., 40°C / 75% RH) conditions.
- **Testing Schedule:** Samples are withdrawn and analyzed at predetermined time points (e.g., 0, 3, 6, 12, 24 months for long-term; 0, 1, 3, 6 months for accelerated).
- **Analysis:** At each time point, the samples are analyzed for:
 - **Appearance:** Visual inspection for color change or precipitation.

- pH: Potentiometric measurement.
- Assay of Active Substance: The concentration of the methylsilanetriolate anion can be indirectly determined. One approach involves quantifying the potassium content using Atomic Absorption Spectroscopy (AAS) or Inductively Coupled Plasma (ICP) analysis.^[14] A decrease in the soluble potassium concentration after filtering any precipitate could indicate degradation. Alternatively, the silane can be derivatized and analyzed by Gas Chromatography-Mass Spectrometry (GC-MS).
- Degradation Products: Formation of polysiloxanes can be monitored by techniques such as Dynamic Light Scattering (DLS) for particle size analysis or by isolating and characterizing the precipitate.

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) can be used to assess the thermal stability of the solid compound.^{[15][16][17][18]}



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Caption: Workflow for thermal stability analysis using TGA/DSC.

Methodology:

- Sample Preparation: A small, accurately weighed sample of dried **tripotassium;methyl(trioxido)silane** is placed in an appropriate crucible (e.g., alumina).
- Instrumentation: The analysis is performed using a simultaneous TGA/DSC instrument.
- Experimental Conditions: The sample is heated at a constant rate (e.g., 10 °C/min) over a temperature range (e.g., 30 °C to 500 °C) under an inert atmosphere (e.g., nitrogen).
- Data Analysis: The TGA curve provides information on the temperature at which weight loss occurs, indicating decomposition. The DSC curve shows endothermic or exothermic transitions, such as melting or decomposition.

Applications in Drug Development

The properties of **tripotassium;methyl(trioxido)silane** make it a candidate for investigation in drug development, particularly in the areas of formulation and delivery.

- **Surface Modification:** Its ability to react with surfaces containing hydroxyl groups can be exploited to modify the surface of biomaterials, potentially improving biocompatibility or altering drug-interaction properties.[\[1\]](#)
- **Drug Delivery Systems:** As a precursor in sol-gel chemistry, it could be used to create silica-based matrices for the controlled release of therapeutic agents.[\[1\]](#) The biocompatibility of silica-based materials is a significant advantage in such applications.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **Stabilizer:** In certain formulations, its alkaline nature and ability to interact with other molecules could be investigated for stabilizing proteins or other biomolecules.[\[13\]](#)

Further research is required to fully elucidate the potential and limitations of **tripotassium;methyl(trioxido)silane** in pharmaceutical applications.

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